

4-Methylcatechol-d8 chemical properties and stability

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Compound of Interest

Compound Name: 4-Methylcatechol-d8

Cat. No.: B12402542

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An In-depth Technical Guide to **4-Methylcatechol-d8**: Chemical Properties and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, stability, and handling protocols for **4-Methylcatechol-d8** (CAS No: 1219803-18-5). This deuterated analog of 4-Methylcatechol is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based analyses. Understanding its core characteristics is crucial for its effective application in a laboratory setting.

Core Chemical Properties

Quantitative data for **4-Methylcatechol-d8** are summarized below. Where specific data for the deuterated species is unavailable, values for the non-deuterated parent compound (4-Methylcatechol, CAS: 452-86-8) are provided as a close approximation.

Property	Value	Source
CAS Number	1219803-18-5	[1][2][3]
Molecular Formula	C ₇ D ₈ O ₂	[1]
Molecular Weight	132.19 g/mol	[1][3][4]
Synonyms	4-(Methyl-d3)Benzene-3,5,6-d3-1,2-Diol-d2	[1]
Appearance	Off-White Solid	[4]
Purity	≥98 atom % D; ≥98% Chemical Purity	[3]
Melting Point	67-69 °C (non-deuterated)	[5][6]
Boiling Point	251 °C (non-deuterated)	[5][7]
Solubility (non-deuterated)	DMF: 25 mg/ml DMSO: 20 mg/ml Ethanol: 3 mg/ml PBS (pH 7.2): 5 mg/ml	[8]

Stability and Storage

Proper storage and handling are paramount to maintaining the integrity and stability of **4-Methylcatechol-d8**. The parent compound is known to be sensitive to air and light[9].

Storage Conditions:

- Temperature: Recommendations vary by supplier, ranging from 2-8°C for refrigeration to ambient room temperature[1][3]. For long-term stability (≥ 4 years), storage at -20°C is recommended for the parent compound and is advisable for the deuterated analog[8].
- Atmosphere: Store under an inert atmosphere, such as argon, in a dark place[5][9].
- Containers: Keep in original, tightly sealed containers to prevent degradation[9].

Chemical Stability:

- The product is generally considered stable under recommended storage conditions[10].
- Incompatibilities: Avoid contact with strong reducing agents (e.g., hydrides, alkali metals), strong oxidizing agents, bases, concentrated sulfuric acid, and dilute nitric acid[10]. Heat is generated in reactions with acids and bases[10].
- Hazardous Reactions: Nitrated phenols can be explosive when heated[10]. Avoid using aluminum, copper, or brass alloys in storage or process equipment[10].

Experimental Protocols and Handling

Adherence to safety and handling protocols is essential when working with this compound.

General Handling:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area or outdoors[11].
- Personal Hygiene: Avoid all personal contact, including inhalation[10]. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling[9].
- Contaminated Clothing: Contaminated work clothes should be laundered separately before reuse[9].

Spill Management:

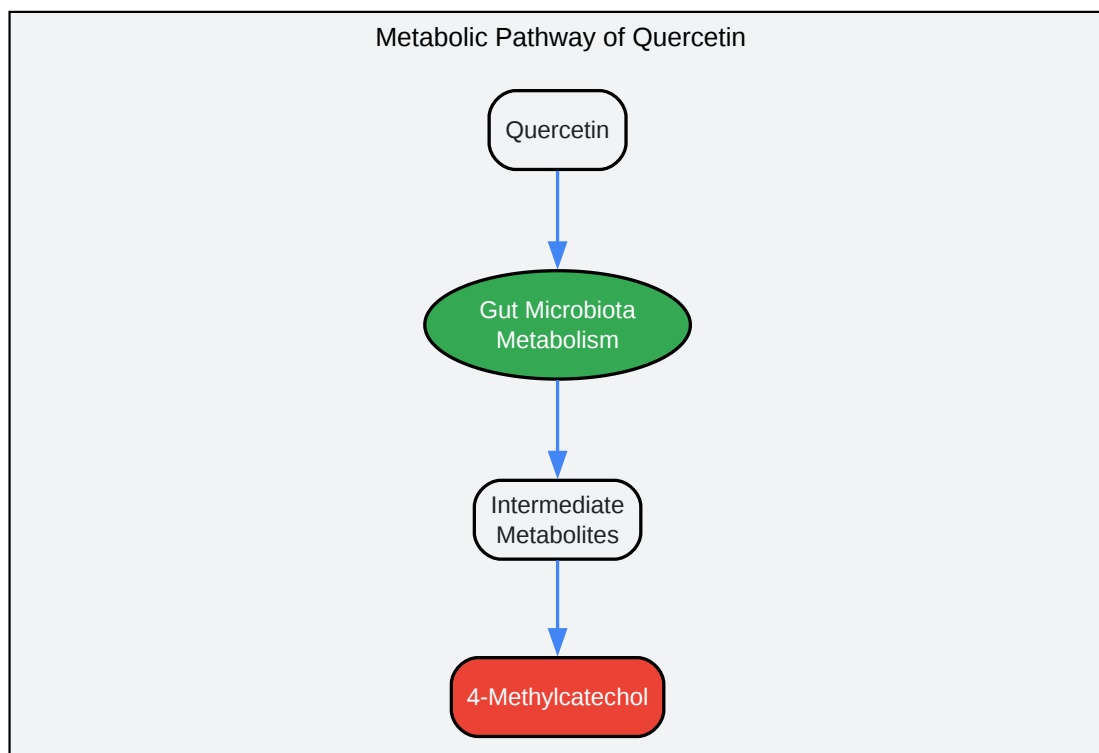
- Minor Spills: Remove all potential ignition sources. Use dry clean-up procedures and avoid generating dust. Collect the spilled material and place it in a suitable, labeled container for disposal[10].
- Major Spills: Evacuate personnel from the area and move upwind. Alert emergency services, providing the location and nature of the hazard[10].

Synthesis Outline (General, Non-Deuterated): While specific protocols for **4-Methylcatechol-d8** are proprietary, the synthesis of the parent compound informs general laboratory procedures. A common method involves the demethylation of 2-methoxy-4-methylphenol[12].

- **Reaction:** The precursor (e.g., 2-methoxy-4-methylphenol) is reacted with a demethylating agent (e.g., hydrobromic acid) under an inert atmosphere and protected from light[12].
- **Neutralization:** After the reaction, the mixture is neutralized to a weakly acidic pH using a base like soda ash[12].
- **Extraction:** The product is extracted from the aqueous layer using an organic solvent mixture (e.g., cyclohexane and toluene)[12].
- **Purification:** The solvent is removed via distillation under an inert atmosphere, and the final product is crystallized by cooling, followed by filtration to obtain the purified solid[12].

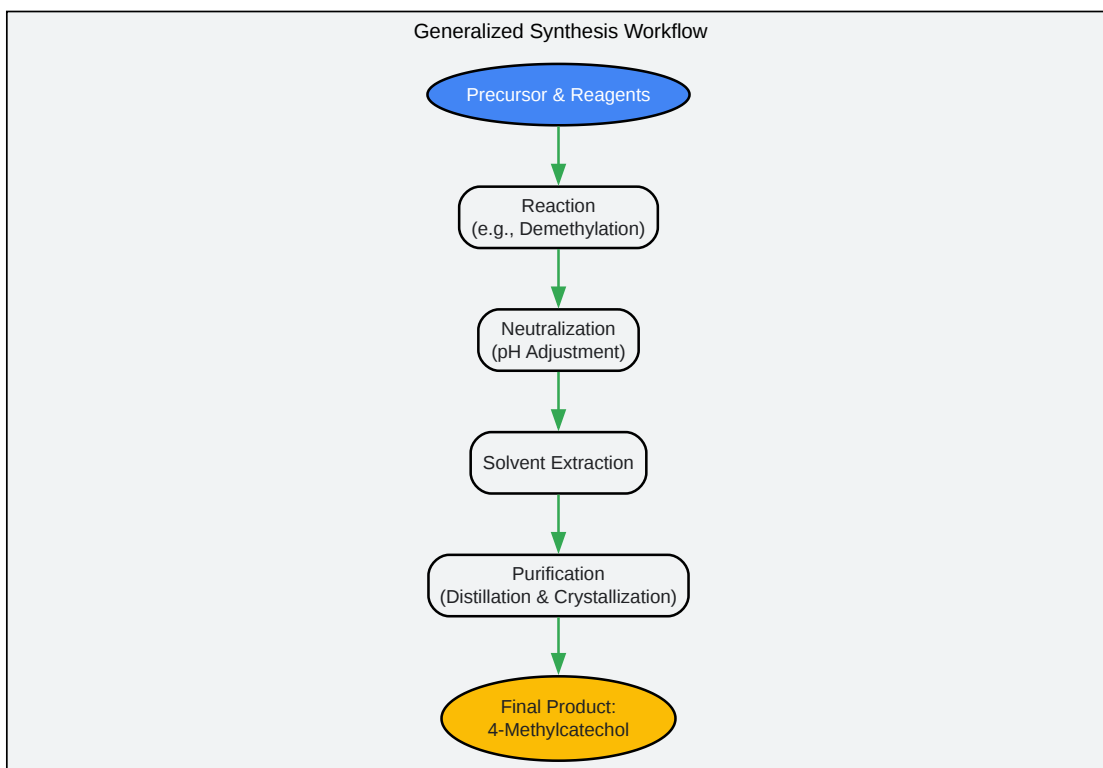
Visualized Pathways and Workflows

The following diagrams illustrate key biological pathways and experimental workflows relevant to 4-Methylcatechol.



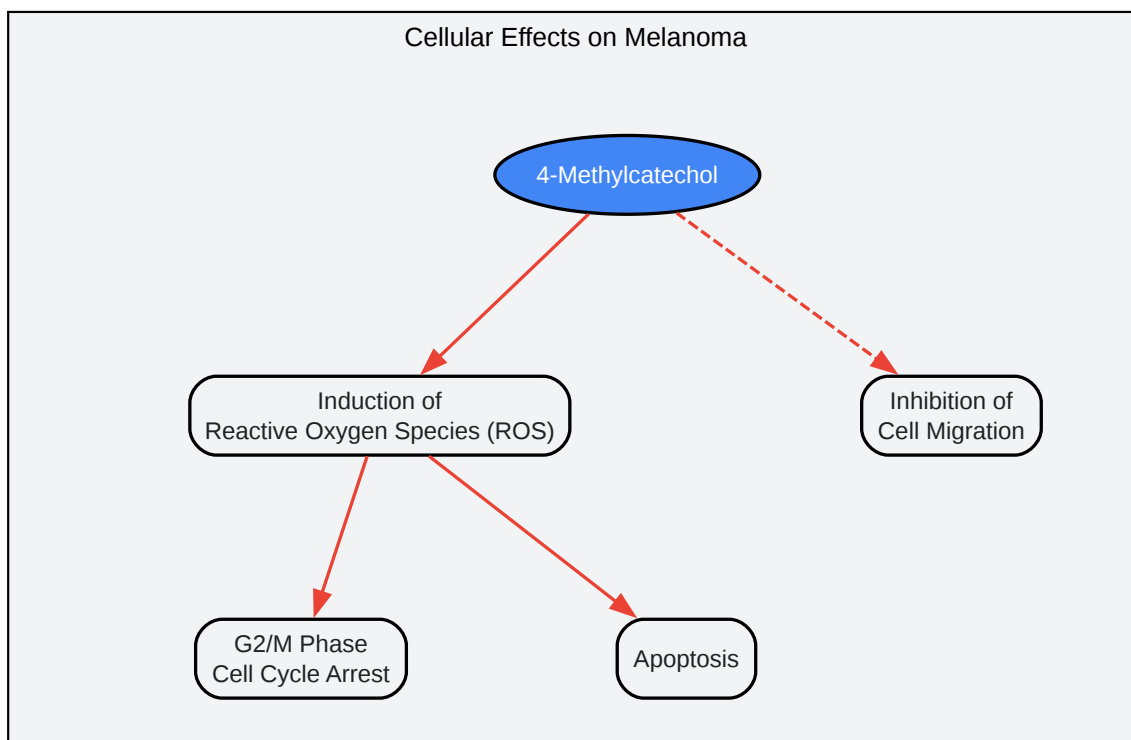
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Caption: Metabolic conversion of Quercetin to 4-Methylcatechol by gut microbiota.



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Caption: A generalized workflow for the synthesis and purification of 4-Methylcatechol.



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Caption: Cellular mechanisms of 4-Methylcatechol in metastatic melanoma cells.[8]

Biological Relevance

4-Methylcatechol, the non-deuterated parent compound, exhibits diverse biological activities. It is an active metabolite of the flavonoid quercetin, formed by gut microbiota[8]. Studies have shown it can inhibit the migration of melanoma cells, induce apoptosis, and cause cell cycle arrest by promoting the production of reactive oxygen species (ROS)[8]. Furthermore, it has demonstrated vasodilatory effects, relaxing rat aortic rings and mesenteric arteries, and has been shown to reduce blood pressure in hypertensive rats[8]. This biological activity makes its deuterated analog, **4-Methylcatechol-d8**, a critical tool for tracing metabolic pathways and quantifying its presence and effects in complex biological systems.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 4-METHYLCATECHOL-D8 | 1219803-18-5 [chemicalbook.com]
- 3. 4-Methylcatechol-d8 | CAS 1219803-18-5 | LGC Standards [lgcstandards.com]
- 4. 4-Methylcatechol-d8 | CymitQuimica [cymitquimica.com]
- 5. 4-Methylcatechol CAS#: 452-86-8 [m.chemicalbook.com]
- 6. 4-Methylcatechol | metabolite of p-toluate | CAS# 452-86-8 | InvivoChem [invivochem.com]
- 7. 4-Methylcatechol | C7H8O2 | CID 9958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. caymanchem.com [caymanchem.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. Page loading... [wap.guidechem.com]
- 12. CN103864578A - Synthesis method of 4-methylcatechol - Google Patents [patents.google.com]
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